

Comparison of hCES2A Inhibitors from Licorice

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Isolicoflavonol

CAS No.: 94805-83-1

Cat. No.: S1527654

Get Quote

Compound Name	Inhibition Type	Ki Value	Experimental Model & Substrate
Isolicoflavonol	Reversible, Mixed	< 1.0 μM	hCES2A-mediated FD hydrolysis [1] [2] [3]
Licochalcone A	Reversible, Mixed	< 1.0 μM	hCES2A-mediated FD hydrolysis [1] [2]
Licochalcone C	Reversible, Mixed	< 1.0 μM	hCES2A-mediated FD hydrolysis [1] [2]
Licochalcone D	Reversible, Mixed	< 1.0 μM	hCES2A-mediated FD hydrolysis [1] [2]
Gancaonin I	Moderate Inhibition	$\text{IC}_{50} = 1.72 \mu\text{M}$ [4]	hCES2A-mediated FD hydrolysis [4]
Isoliquiritigenin	Moderate Inhibition	Not fully quantified	hCES2A inhibition assays [1] [2]

Detailed Experimental Protocols

The Ki value for **Isolicoflavonol** was determined through a series of rigorous experiments. The core methodology is outlined below.

Fluorescence-Based hCES2A Inhibition Assay

This protocol is adapted from the research by Song et al. [2].

- **Enzyme Source:** Human liver microsomes (HLM) or recombinant hCES2A.
- **Probe Substrate:** Fluorescein diacetate (FD).
- **Inhibition Assay:**
 - The incubation system contained phosphate buffer (0.1 M, pH 7.4), the enzyme source, and the inhibitor (**Isolicoflavonol** or others) at varying concentrations.
 - The mixture was pre-incubated for a few minutes at 37°C.
 - The reaction was initiated by adding FD.
 - After incubation, the reaction was stopped, and the fluorescence of the hydrolytic product was measured.
- **Inhibition Kinetics:**
 - The inhibition mode (e.g., mixed) and constant (K_i) were determined by measuring reaction velocities at different concentrations of both the substrate (FD) and the inhibitor.
 - Data were analyzed using nonlinear regression and represented in Dixon and Lineweaver-Burk plots to calculate the K_i value [2].

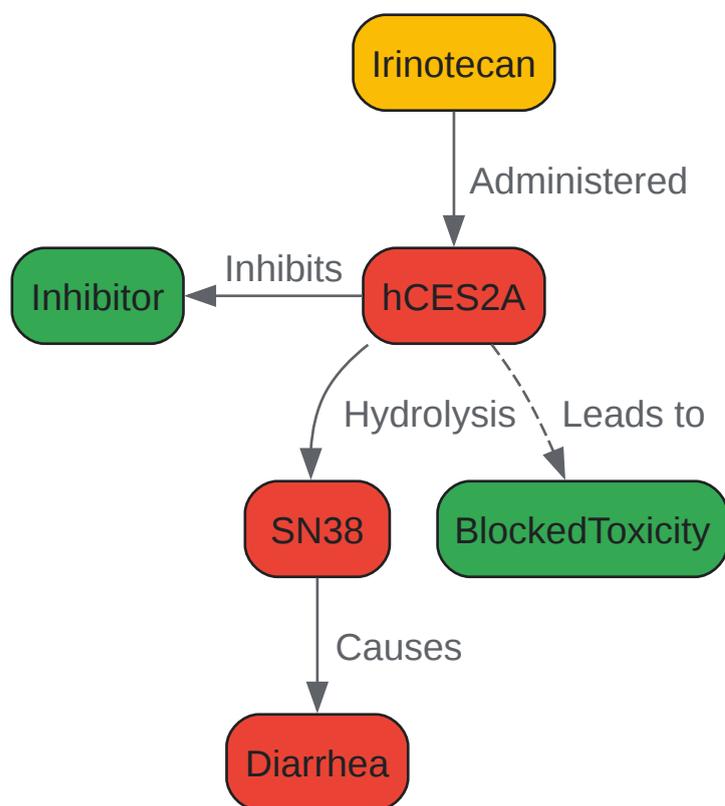
Understanding K_i and IC_{50} Values

For a comprehensive comparison, it's helpful to understand the difference between K_i and IC_{50} :

- **K_i (Inhibition Constant):** An **intrinsic** measure of binding affinity between the inhibitor and the enzyme, representing the concentration needed to occupy 50% of the enzyme sites at equilibrium. A lower K_i indicates a more potent inhibitor [5] [6].
- **IC_{50} (Half-Maximal Inhibitory Concentration):** A **functional** measure of potency, representing the total concentration of inhibitor required to reduce enzyme activity by 50% under a specific set of experimental conditions. It is dependent on factors like enzyme and substrate concentrations and is always larger than K_i [5] [6].

Biological Context and Significance

The following diagram illustrates the proposed therapeutic role of hCES2A inhibitors like **Isolicoflavonol**.



Click to download full resolution via product page

- **Therapeutic Goal:** hCES2A in the intestinal tract converts the anticancer prodrug **Irinotecan** into its active and highly toxic metabolite **SN-38** [2] [7]. Over-accumulation of SN-38 in the intestines causes severe delayed diarrhea in 50-80% of patients [2].
- **Mechanism of Action:** Potent hCES2A inhibitors like **Isolicoflavonol** can **block this hydrolysis process** in the gut, potentially reducing the levels of SN-38 and ameliorating the associated intestinal toxicity, without interfering with the drug's anticancer efficacy which is activated primarily in the liver [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Discovery of hCES from Glycyrrhiza inflata via... 2 A inhibitors [pubmed.ncbi.nlm.nih.gov]
2. Discovery of hCES inhibitors from Glycyrrhiza inflata via... 2 A [pubs.rsc.org]

3. | Phenols | 94805-83-1 | Invivochem Isolicoflavonol [invivochem.com]
4. Gancaonin I | CAS 126716-36-7 | AbMole BioScience | Gancaonin I Price [abmole.com]
5. What is an inhibitory constant (K_i) and how does it relate to... [ebmconsult.com]
6. What is the difference between K_i and IC in enzyme 50 ? inhibition [aatbio.com]
7. of human carboxylesterases by ginsenosides... Inhibition [cmjournal.biomedcentral.com]

To cite this document: Smolecule. [Comparison of hCES2A Inhibitors from Licorice]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1527654#isolicoflavonol-hces2a-inhibition-ki-value>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com